

D-Altrose-2-¹³C molecular weight and formula

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Compound of Interest

Compound Name: D-Altrose-2-¹³C

Cat. No.: B15556158

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In-Depth Technical Guide: D-Altrose-2-¹³C

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical specifications for D-Altrose-2-¹³C, an isotopically labeled form of the monosaccharide D-Altrose. Isotopic labeling is a critical technique in metabolic research, drug development, and clinical mass spectrometry, allowing for the tracing and quantification of molecules in complex biological systems. The incorporation of a stable, heavy isotope like Carbon-13 (¹³C) provides a distinct mass signature without significantly altering the chemical properties of the molecule.

Core Molecular Data

The key quantitative data for D-Altrose and its ¹³C-labeled variant are summarized below. The substitution of a single Carbon-12 atom with a Carbon-13 isotope at the second position results in a predictable increase in the overall molecular weight.

Compound	Molecular Formula	Isotopic Notation	Molecular Weight (g/mol)
D-Altrose	C ₆ H ₁₂ O ₆ [1][2][3][4][5]	N/A	180.16[1][2][4]
D-Altrose-2- ¹³ C	C ₆ H ₁₂ O ₆	C ₅ ¹³ CH ₁₂ O ₆ [6][7][8][9]	181.15[6][7][8][9]

Logical Relationship Diagram

The following diagram illustrates the straightforward relationship between the parent compound, the stable isotope, and the resulting labeled molecule.

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- To cite this document: BenchChem. [D-Altrose-2-13C molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15556158#d-altrose-2-13c-molecular-weight-and-formula>]

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